

Techniques for Measuring SBI-0640726 Efficacy: Application Notes and Protocols

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Compound of Interest

Compound Name: SBI-0640726

Cat. No.: B15621683

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Introduction

SBI-0640726 is an inhibitor of the inositol-requiring enzyme 1 α (IRE1 α), a key sensor and effector of the unfolded protein response (UPR). IRE1 α possesses both a serine/threonine kinase and an endoribonuclease (RNase) domain. Upon activation by endoplasmic reticulum (ER) stress, IRE1 α 's RNase activity mediates the unconventional splicing of X-box binding protein 1 (XBP1) mRNA. This splicing event removes a 26-nucleotide intron, leading to a frameshift and the translation of the active transcription factor XBP1s. XBP1s then upregulates genes involved in restoring ER homeostasis.[1][2] Dysregulation of the IRE1 α -XBP1 pathway is implicated in various diseases, including cancer and metabolic disorders, making IRE1 α a compelling therapeutic target.

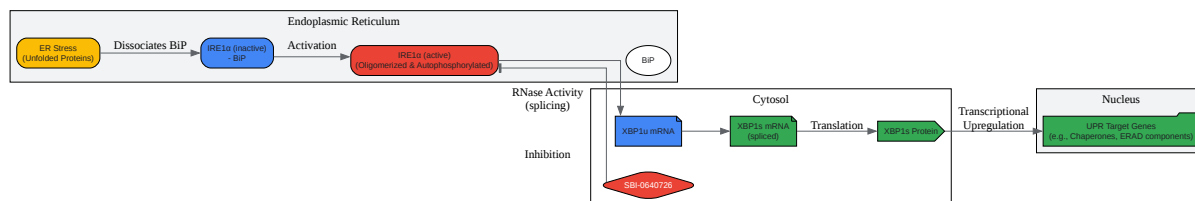
These application notes provide detailed protocols for measuring the efficacy of **SBI-0640726** by assessing its ability to inhibit IRE1 α RNase activity. The key methodologies covered include:

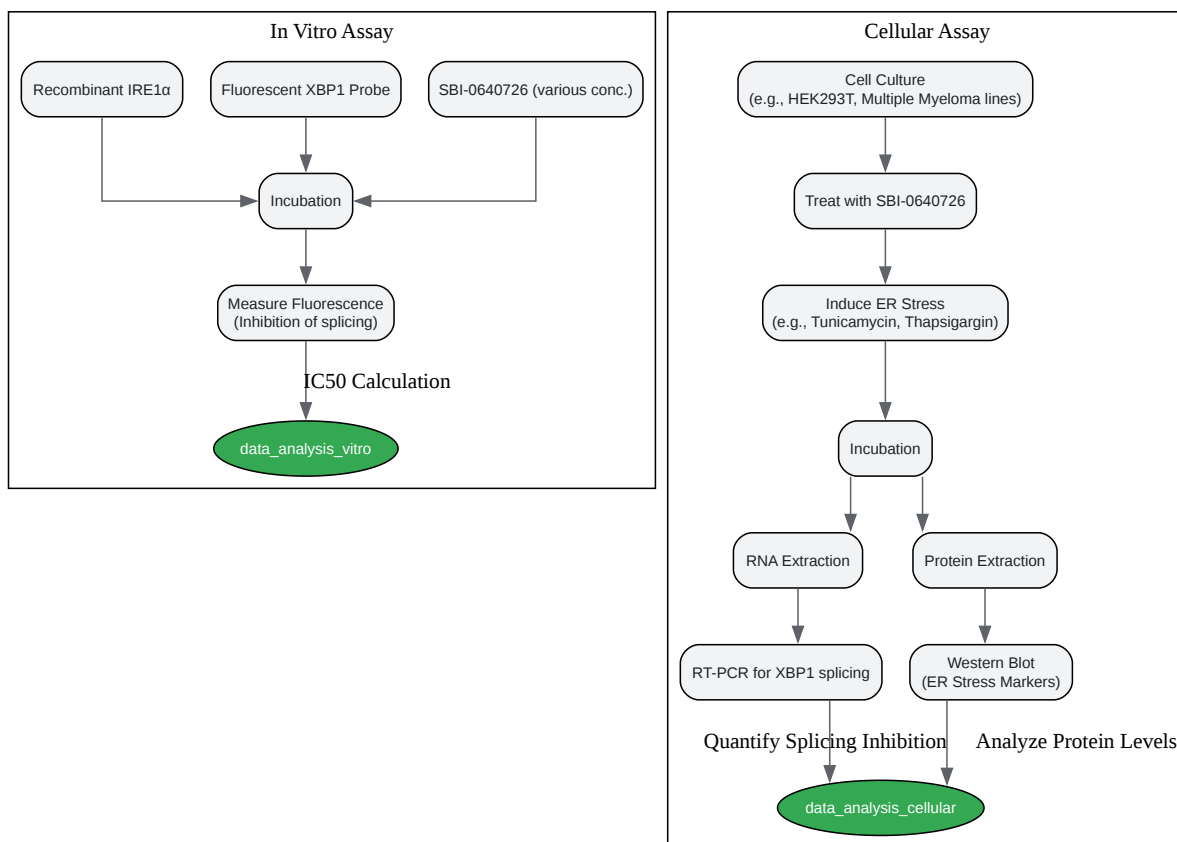
- **In Vitro IRE1 α RNase Activity Assay:** A direct biochemical assay to quantify the inhibition of XBP1 mRNA splicing by **SBI-0640726**.
- **Cellular XBP1 Splicing Assay (RT-PCR):** A cell-based assay to measure the inhibition of XBP1 mRNA splicing in response to ER stress.

- Western Blot Analysis of ER Stress Markers: To assess the broader effects of **SBI-0640726** on the UPR pathway.

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the targeted signaling pathway and a general experimental workflow for evaluating the efficacy of **SBI-0640726**.





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References

- 1. Discovery of a Compound That Inhibits IRE1 α S-Nitrosylation and Preserves the Endoplasmic Reticulum Stress Response under Nitrosative Stress - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Unfolded Protein Response in Cancer: IRE1 α Inhibition by Selective Kinase Ligands Does Not Impair Tumor Cell Viability - PMC [pmc.ncbi.nlm.nih.gov]
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